

Acidity of 5-Methoxy-2-nitrophenol: A Comparative Analysis with Other Nitrophenols

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Compound of Interest

Compound Name: **5-Methoxy-2-nitrophenol**

Cat. No.: **B105146**

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This guide provides a comprehensive comparison of the acidity of **5-Methoxy-2-nitrophenol** with a range of other nitrophenol derivatives. Understanding the acidity, quantified by the pKa value, is crucial for predicting the behavior of these compounds in various biochemical and physiological environments, a key aspect in drug design and development. This document presents experimental data, detailed methodologies for pKa determination, and an analysis of the electronic effects of substituents that govern these acidic properties.

Comparative Acidity of Nitrophenols

The acidity of a phenol is significantly influenced by the nature and position of substituents on the aromatic ring. Electron-withdrawing groups, such as the nitro group (-NO₂), generally increase acidity by stabilizing the resulting phenoxide ion through inductive and resonance effects.^{[1][2]} Conversely, electron-donating groups, like the methoxy group (-OCH₃), tend to decrease acidity.^{[3][4]} The interplay of these effects determines the overall acidity of a substituted phenol.

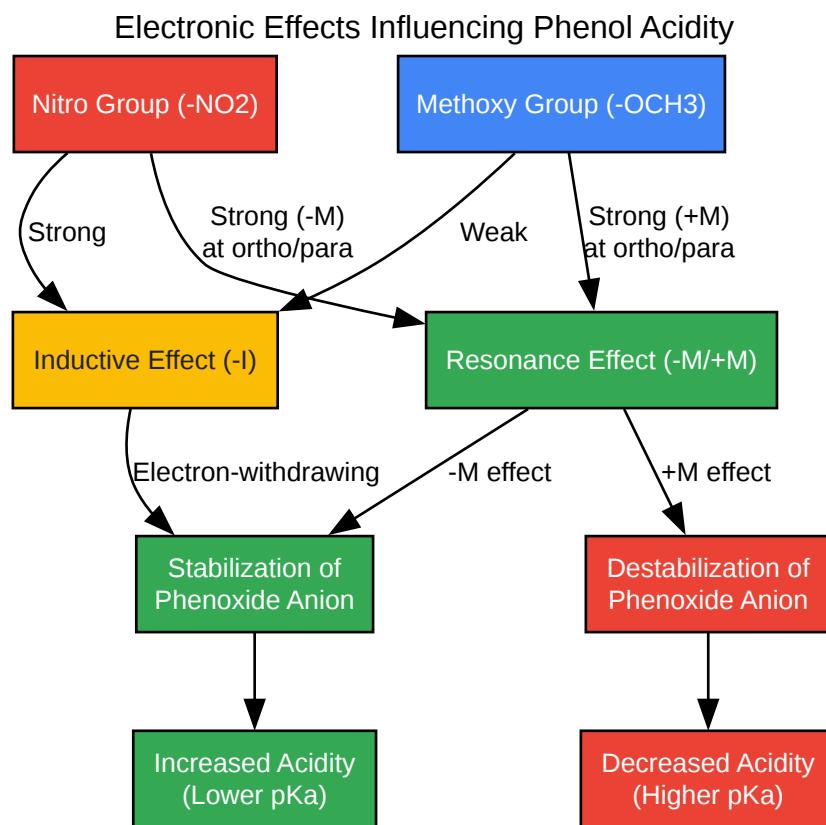
The following table summarizes the pKa values for **5-Methoxy-2-nitrophenol** and a selection of other nitrophenols. A lower pKa value indicates a stronger acid.

Compound	pKa Value
Phenol	~10.0
2-Nitrophenol	7.23
3-Nitrophenol	8.36
4-Nitrophenol	7.15
5-Methoxy-2-nitrophenol	Not Found
2,4-Dinitrophenol	4.09
2,5-Dinitrophenol	5.21[5]
2,6-Dinitrophenol	3.97[6]
3,4-Dinitrophenol	5.42[3]
3,5-Dinitrophenol	6.73[7]

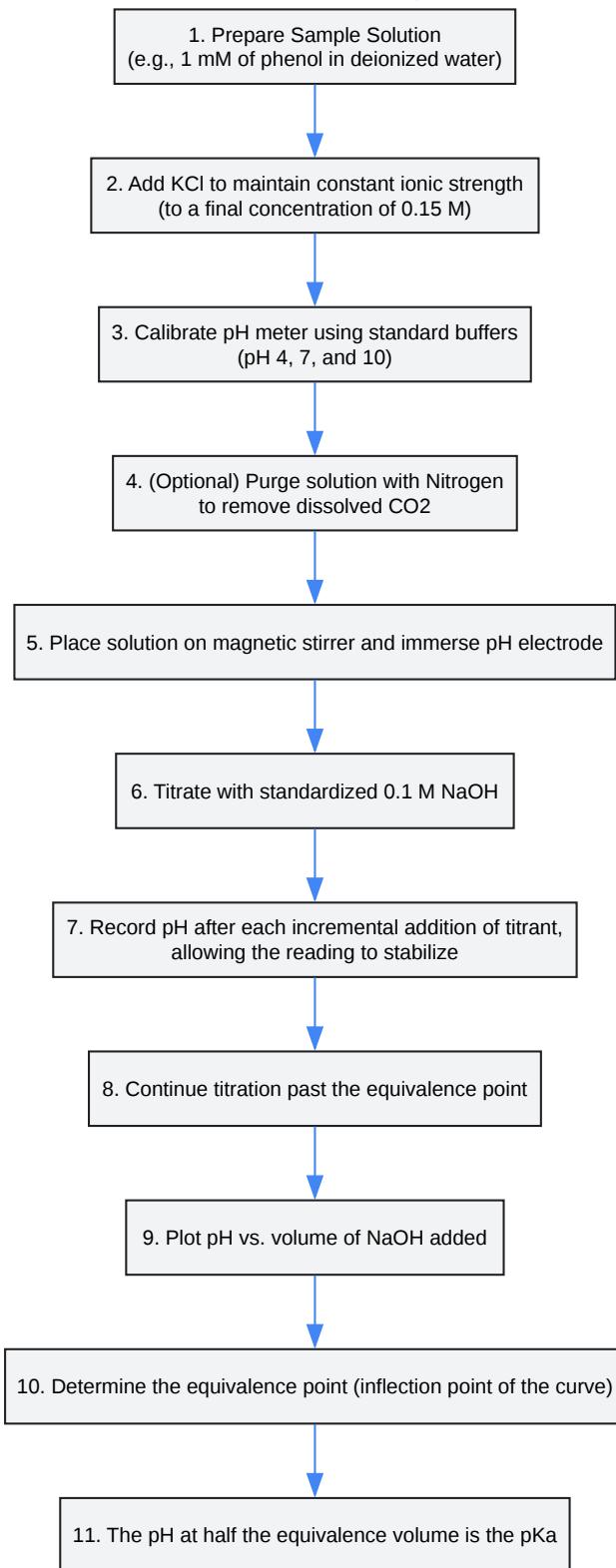
Note: A specific experimental pKa value for **5-Methoxy-2-nitrophenol** was not readily available in the searched literature. However, its acidity can be inferred from the electronic effects of its substituents.

Understanding the Electronic Effects on Acidity

The acidity of nitrophenols is a direct consequence of the electronic interplay between the hydroxyl group, the aromatic ring, and the substituents. The following diagram illustrates the key electronic effects that influence the acidity of these compounds.



Potentiometric Titration Workflow for pKa Determination

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- To cite this document: BenchChem. [Acidity of 5-Methoxy-2-nitrophenol: A Comparative Analysis with Other Nitrophenols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105146#comparing-the-acidity-of-5-methoxy-2-nitrophenol-with-other-nitrophenols]

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